

An In-depth Technical Guide to the Safe Handling of 2-(Ethoxymethyl)furan

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Ethoxymethyl)furan

Cat. No.: B1219279

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-(ethoxymethyl)furan**, a heterocyclic organic compound with applications in chemical synthesis. Given its use in research and development, a thorough understanding of its properties and potential hazards is essential for ensuring laboratory safety. This document outlines the known physical and chemical properties, toxicological information, safe handling protocols, and emergency procedures.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-(ethoxymethyl)furan** is presented in Table 1. This data is crucial for designing experiments, understanding its behavior under various conditions, and planning for safe storage and handling.

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ O ₂	--INVALID-LINK--
Molecular Weight	126.15 g/mol	--INVALID-LINK--
CAS Number	6270-56-0	--INVALID-LINK--
Appearance	Clear colourless to light yellow liquid	--INVALID-LINK--
Boiling Point	46°C at 20 mmHg	--INVALID-LINK--
Density	0.9906 g/cm ³ (estimate)	--INVALID-LINK--
Refractive Index	1.4523	--INVALID-LINK--
Solubility	Slightly soluble in Chloroform, Ethyl Acetate	--INVALID-LINK--
Storage Temperature	2-8°C	--INVALID-LINK--

Hazard Identification and Toxicological Information

According to the Safety Data Sheet provided by Georganics, **2-(ethoxymethyl)furan** is classified as an irritant.^[1] The toxicological properties of this specific compound have not been fully investigated.^[1] However, due to its structural similarity to furan and other furan derivatives, it should be handled with care. Furan itself is a known hepatotoxicant and carcinogen in animal studies.

GHS Hazard Statements:^[1]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:^[1]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Quantitative Toxicological Data:

Specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **2-(ethoxymethyl)furan** are not readily available in the public domain. The Safety Data Sheet from Georganics explicitly states that the toxicological properties have not been fully investigated.[1]

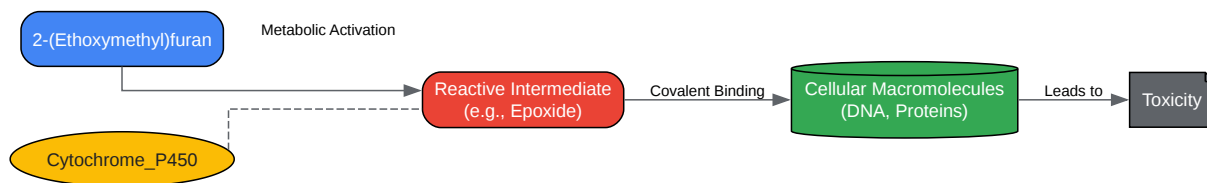
For reference, the parent compound, furan, has the following reported toxicity values:

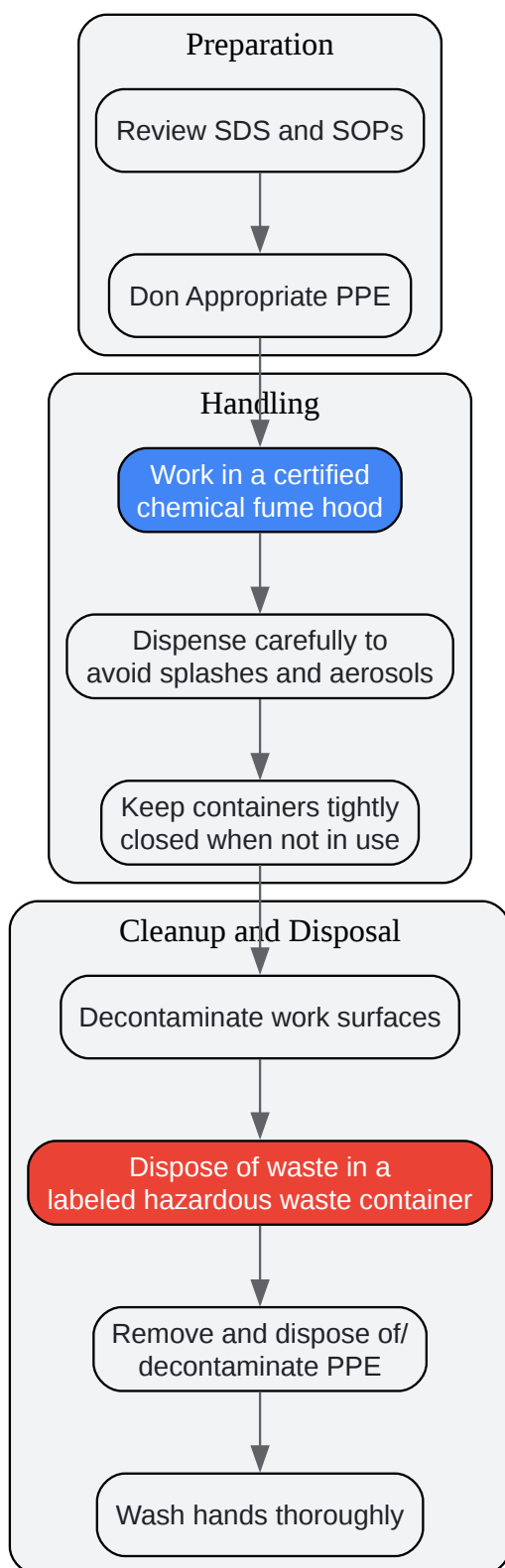
Compound	Test	Route	Species	Value
Furan	LC50	Inhalation	Mouse	42 ppm (1-hour)
Furan	LC50	Inhalation	Rat	3,464 ppm (1-hour)

Disclaimer: This data is for the parent compound furan and should be used for reference purposes only. The toxicological profile of **2-(ethoxymethyl)furan** may differ.

Potential Metabolic Activation Pathway

Furan and its derivatives are known to undergo metabolic activation in the liver, primarily by Cytochrome P450 enzymes. This process can lead to the formation of reactive metabolites that are responsible for their toxicity. A key reactive metabolite of furan is cis-2-butene-1,4-dial (BDA). While the specific metabolic pathway of **2-(ethoxymethyl)furan** has not been elucidated, a similar activation pathway is plausible.





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References

- 1. georganics.sk [georganics.sk]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 2-(Ethoxymethyl)furan]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219279#2-ethoxymethyl-furan-safety-data-sheet-and-handling]

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